

Application Notes and Protocols: Synthesis of (2-Fluoro-5-nitrophenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Fluoro-5-nitrophenyl)methanol

Cat. No.: B151165

[Get Quote](#)

Abstract

This document provides a detailed experimental protocol for the synthesis of **(2-Fluoro-5-nitrophenyl)methanol**. The primary method outlined is the reduction of 2-fluoro-5-nitrobenzaldehyde using sodium borohydride in a methanol solvent. This protocol is intended for researchers and professionals in the fields of chemistry and drug development. The procedure is straightforward and yields a high-purity product. All quantitative data is summarized, and a visual representation of the experimental workflow is provided.

Introduction

(2-Fluoro-5-nitrophenyl)methanol is a valuable intermediate in organic synthesis, particularly in the preparation of various pharmaceutical and agrochemical compounds. Its functional groups, including the fluoro, nitro, and hydroxyl moieties, allow for diverse chemical transformations. This document details a reliable and efficient laboratory-scale protocol for its synthesis.

Reaction Scheme

The synthesis of **(2-Fluoro-5-nitrophenyl)methanol** is achieved through the reduction of the corresponding aldehyde, 2-fluoro-5-nitrobenzaldehyde, using sodium borohydride (NaBH_4) as the reducing agent.

Figure 1: Chemical reaction for the synthesis of (2-Fluoro-5-nitrophenyl)methanol.

Experimental Protocol

This protocol is adapted from established chemical literature and provides a method for synthesizing **(2-Fluoro-5-nitrophenyl)methanol** with a high yield and purity.[1]

3.1 Materials and Reagents:

- 2-Fluoro-5-nitrobenzaldehyde
- Methanol (CH₃OH)
- Sodium borohydride (NaBH₄)
- 1 M Hydrochloric acid (HCl)
- Water (H₂O)
- Diethyl ether (or other suitable extraction solvent)
- Magnesium sulfate (MgSO₄)
- Standard laboratory glassware (round-bottom flask, magnetic stirrer, etc.)
- Ice bath

3.2 Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-fluoro-5-nitrobenzaldehyde (1.00 g, 5.91 mmol) in methanol (10 mL).[1]
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Reducing Agent: Slowly add sodium borohydride (182 mg, 4.82 mmol) to the cooled solution.[1]
- Reaction: Stir the reaction mixture at 0 °C for 3 hours.[1]
- Quenching: After the reaction is complete, acidify the mixture to a pH of 4 with 1 M hydrochloric acid to quench the excess sodium borohydride.

- Solvent Removal: Concentrate the reaction mixture under reduced pressure to remove the methanol.
- Work-up: Add 50 mL of water to the residue and extract the product with diethyl ether (3 x 50 mL).[1]
- Drying and Filtration: Combine the organic layers and dry over anhydrous magnesium sulfate. Filter to remove the drying agent.[1]
- Final Product: Evaporate the solvent under reduced pressure to obtain **(2-Fluoro-5-nitrophenyl)methanol** as a light yellow solid.[1]

Data Presentation

The following table summarizes the key properties and expected results for the synthesis of **(2-Fluoro-5-nitrophenyl)methanol**.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₆ FNO ₃	[2][3]
Molecular Weight	171.13 g/mol	[1][2]
Appearance	Light yellow to brown solid	[1]
Melting Point	62-64 °C	[1]
Yield	99%	[1]
¹ H NMR (300 MHz, CDCl ₃) δ	8.43 (dd, 1H), 8.19 (ddd, 1H), 7.20 (dd, 1H), 4.85 (d, 2H), 2.12 (s, 1H)	[1]
¹³ C NMR (75 MHz, CDCl ₃) δ	125.0 (d), 124.7 (d), 116.2 (d), 58.2	[1]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(2-Fluoro-5-nitrophenyl)methanol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **(2-Fluoro-5-nitrophenyl)methanol**.

Safety and Handling

- **(2-Fluoro-5-nitrophenyl)methanol** is known to cause skin and serious eye irritation.[2]
- 2-Fluoro-5-nitrobenzaldehyde may cause skin, eye, and respiratory irritation.[4]
- Sodium borohydride is flammable and toxic. It reacts with water to produce flammable gases.
- Methanol is flammable and toxic.
- Diethyl ether is extremely flammable.
- All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

This document is for informational purposes only and should be used by trained professionals. All procedures should be conducted with appropriate safety precautions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-FLUORO-5-NITROBENZYL ALCOHOL 96 CAS#: 63878-73-9 [m.chemicalbook.com]
- 2. (2-Fluoro-5-nitrophenyl)methanol | C7H6FNO3 | CID 4437169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. calpaclab.com [calpaclab.com]
- 4. 2-Fluoro-5-nitrobenzaldehyde | C7H4FNO3 | CID 2734770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of (2-Fluoro-5-nitrophenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151165#experimental-protocol-for-the-synthesis-of-2-fluoro-5-nitrophenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com